

Essential Safety and Logistical Information for Handling FAPI-34

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Compound of Interest

Compound Name: FAPI-34

Cat. No.: B11933286

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling novel compounds like **FAPI-34**, a potent fibroblast activation protein (FAP) inhibitor.^{[1][2]} While a specific Safety Data Sheet (SDS) for **FAPI-34** is not publicly available, this guide provides essential safety and logistical information based on general best practices for handling biologically active small molecules and radiopharmaceuticals.^{[3][4][5]}

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **FAPI-34**. The following table summarizes the recommended PPE for various laboratory activities.

Activity	Recommended Personal Protective Equipment (PPE)
Receiving & Unpacking	- Single-use, chemotherapy-rated gloves.[3]
Weighing & Aliquoting (Solid Form)	- Double chemotherapy-rated gloves. - Protective gown (impermeable, long-sleeved, with back closure). - Safety glasses or goggles. - All handling of the solid compound should be performed in a certified chemical fume hood or a ventilated balance enclosure.[3][6]
Solution Preparation & Handling	- Double chemotherapy-rated gloves. - Protective gown. - Safety glasses or goggles. - All work should be conducted in a chemical fume hood.[3][6]
Spill Cleanup	- Spill kit appropriate for chemical spills, including absorbent materials. - Two pairs of chemotherapy-rated gloves. - A disposable gown. - Respiratory and eye protection.[3]

Operational and Disposal Plans

Proper operational procedures and disposal methods are critical for maintaining laboratory safety and the integrity of **FAPI-34**.

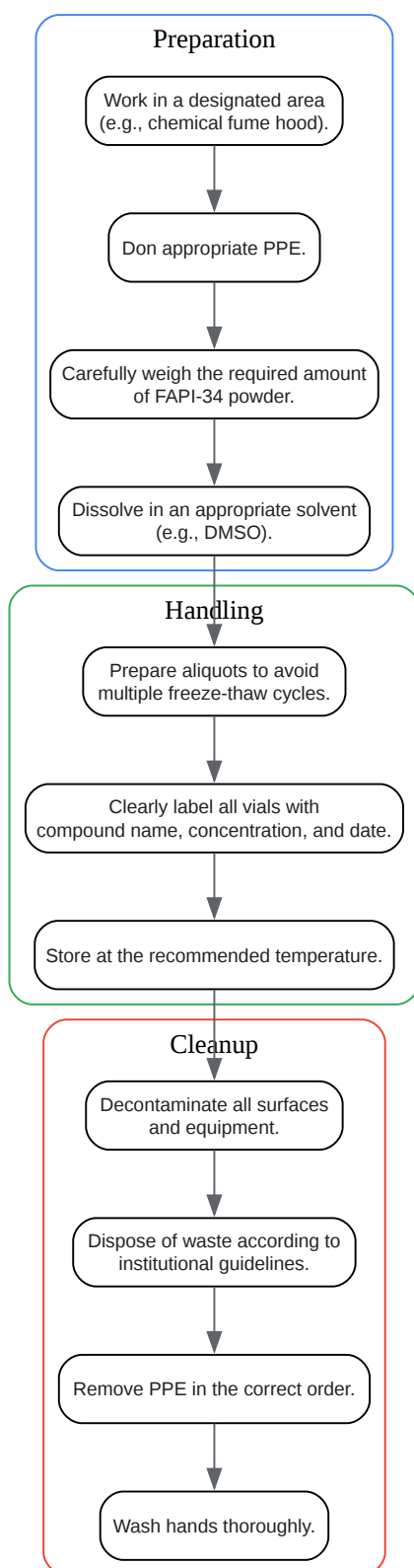
Storage and Stability

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In solvent	-80°C	6 months
-20°C	1 month	

Data sourced from the **FAPI-34** product data sheet.[7]

Handling Procedures

Standard laboratory procedures should be followed to minimize the risk of exposure and contamination.



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Figure 1: Standard workflow for handling **FAPI-34** in a laboratory setting.

Disposal Plan

All waste materials contaminated with **FAPI-34** should be considered chemical waste and disposed of in accordance with institutional and local regulations.

- Solid Waste: Contaminated items such as pipette tips, gloves, and gowns should be collected in a designated, sealed chemical waste container.
- Liquid Waste: Unused solutions containing **FAPI-34** should be collected in a labeled, sealed container for chemical waste disposal. Do not pour down the drain.
- Sharps: Needles and syringes used for handling **FAPI-34** solutions should be disposed of in a designated sharps container.

For radiolabeled **FAPI-34**, all waste is considered radioactive and must be handled and disposed of following the institution's radiation safety protocols.

Experimental Protocols

In Vitro Solution Preparation

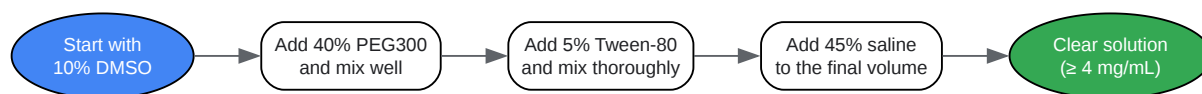
For in vitro experiments, **FAPI-34** can be dissolved in DMSO to create a stock solution. For example, to prepare a 10 mM stock solution:

Mass of FAPI-34	Volume of DMSO
1 mg	0.0858 mL
5 mg	0.4288 mL
10 mg	0.8576 mL

Calculations are based on the molecular weight of **FAPI-34** (1166.06 g/mol). Warming and ultrasonic treatment may be necessary to fully dissolve the compound.[7]

In Vivo Formulation Protocol

A common formulation for in vivo studies involves a multi-solvent system to ensure solubility and biocompatibility.



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Figure 2: Step-by-step process for preparing an in vivo formulation of **FAPI-34**.

This protocol yields a clear solution with a solubility of at least 4 mg/mL.[7]

By adhering to these safety guidelines and protocols, researchers can handle **FAPI-34** responsibly, minimizing risks and ensuring a safe laboratory environment.

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